

Safety and handling of 1-Chloro-5-triethylsilyl-4-pentyne

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Compound of Interest

Compound Name: 1-Chloro-5-triethylsilyl-4-pentyne

Cat. No.: B064527

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An In-Depth Technical Guide to the Safe Handling and Application of 1-Chloro-5-triethylsilyl-4-pentyne

This document provides a comprehensive technical overview for the safe handling, storage, and use of **1-Chloro-5-triethylsilyl-4-pentyne** (CAS No. 174125-30-5). It is intended for researchers, chemists, and drug development professionals who utilize this versatile bifunctional reagent in organic synthesis. The guidance herein is synthesized from material safety data, established chemical principles, and field-proven laboratory practices to ensure both personnel safety and experimental integrity.

Compound Profile and Synthetic Utility

1-Chloro-5-triethylsilyl-4-pentyne is a valuable building block in organic chemistry. Its structure incorporates two distinct reactive centers: a terminal primary alkyl chloride and a triethylsilyl (TES)-protected alkyne. This duality allows for sequential and regioselective functionalization, making it a key intermediate in the synthesis of complex molecules. The TES group serves as a moderately robust protecting group for the terminal alkyne, preventing its participation in reactions until its planned removal. It is more stable than the analogous trimethylsilyl (TMS) group, allowing for a broader range of reaction conditions while still being susceptible to cleavage under specific, mild protocols.^{[1][2]}

The primary alkyl chloride moiety is a classic electrophilic site, amenable to nucleophilic substitution reactions. The protected alkyne can participate in various coupling reactions (e.g.,

Sonogashira coupling) following deprotection, or the silyl group itself can direct reactivity at the triple bond.[3][4]

Physical and Chemical Properties

The fundamental properties of this compound dictate its handling and storage requirements. It is a liquid at room temperature and is classified as a combustible liquid, necessitating precautions against ignition sources.[5][6]

Property	Value	Source(s)
CAS Number	174125-30-5	[5][7]
Molecular Formula	C ₁₁ H ₂₁ ClSi	[5][8]
Molecular Weight	216.82 g/mol	[5][9]
Appearance	Colorless Liquid	[5][10]
Boiling Point	244-245 °C	[5][8]
Density	0.903 g/mL at 25 °C	[5][8]
Flash Point	215 °F (101.7 °C)	[5]
Refractive Index	n ₂₀ /D 1.468	[5][8]

Hazard Identification and Comprehensive Risk Assessment

A thorough understanding of the hazards associated with **1-Chloro-5-triethylsilyl-4-pentyne** is the foundation of its safe use. The compound is classified with specific GHS hazard statements that inform the necessary control measures.[7][8][9]

GHS Hazard Code	Hazard Statement	Implication and Rationale for Control
H315	Causes skin irritation	The organochlorine and/or organosilane nature of the molecule can cause local inflammation upon contact. This necessitates the use of appropriate chemical-resistant gloves to prevent direct skin exposure. [7] [8] [9]
H319	Causes serious eye irritation	Splashes can lead to significant eye damage. Chemical splash goggles or a face shield are mandatory to protect the eyes from direct contact. [7] [8] [9]
H335	May cause respiratory irritation	Inhalation of vapors or mists can irritate the respiratory tract. All handling of the open container must be performed within a certified chemical fume hood to capture vapors at the source. [7] [8] [9]

Beyond these classified hazards, two key reactivity risks must be considered:

- **Organochlorine Reactivity:** As an alkylating agent, it can react with biological nucleophiles. This underpins its classification as a skin and eye irritant and reinforces the need to prevent exposure.[\[3\]](#)[\[11\]](#)
- **Silyl Group Instability:** The TES protecting group is stable under many conditions but can be cleaved by strong acids, bases, or fluoride ion sources.[\[12\]](#)[\[13\]](#) Unintended deprotection during a reaction can lead to the formation of a terminal alkyne, which may undergo undesired side reactions. This requires careful planning of reaction conditions and purification strategies.

Standard Operating Procedure: Safe Handling and Use

Adherence to a strict, self-validating protocol is critical. The following workflow is designed to mitigate the identified risks at each step.

Pre-Operation Safety Checks and Preparation

This phase ensures all safety systems are in place and verified before the chemical is handled.

Caption: Pre-operation workflow for safety verification.

Step-by-Step Handling and Dispensing Protocol

- **Container Acclimatization:** Before opening, allow the container to equilibrate to the ambient temperature of the fume hood to prevent moisture condensation into the reagent, which could lead to slow hydrolysis.
- **Inert Atmosphere Transfer:** For reactions sensitive to moisture or air, perform transfers under an inert atmosphere (e.g., Nitrogen or Argon). This is best practice for most organosilicon compounds to preserve their integrity.[\[14\]](#)
- **Dispensing:**
 - Place the reagent bottle in a secondary container within the fume hood to contain any potential drips or spills.
 - Slowly and carefully uncap the bottle. Avoid breathing any vapors that may be present.[\[15\]](#)
 - To dispense the liquid, use a clean, dry syringe or pipette. For larger volumes, pour slowly to avoid splashing.[\[14\]](#)
 - If weighing, dispense the liquid into a tared, sealed container (e.g., a round-bottom flask with a septum) to minimize exposure and prevent evaporation.
- **Reaction Addition:** Add the reagent dropwise to the reaction mixture, especially if the reaction is exothermic. Maintain stirring to ensure even distribution and heat dissipation.

- Post-Dispensing:
 - Securely recap the reagent bottle immediately after use.
 - Wipe the exterior of the bottle with a damp cloth to remove any residue, then place it back in its designated storage location.
 - Decontaminate any used syringes or pipettes with an appropriate solvent before cleaning.

Chemical Reactivity and Stability Considerations

The utility of **1-Chloro-5-triethylsilyl-4-pentyne** is derived from its predictable reactivity, which must be managed to ensure desired outcomes.

Caption: Key reactivity pathways of the molecule.

- Incompatible Materials: Avoid contact with strong oxidizing agents, as this can lead to vigorous, exothermic reactions.[\[16\]](#)
- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area. [\[14\]](#)[\[15\]](#) Keep away from heat, sparks, and open flames.[\[14\]](#) The recommended storage temperature is room temperature.[\[17\]](#)
- Hydrolytic Stability: While more stable than TMS ethers, TES ethers can undergo hydrolysis under acidic conditions.[\[12\]](#)[\[18\]](#) Contact with water, especially in the presence of acid or base catalysts, should be avoided during storage and use unless deprotection is intended.

Spill Management and Emergency Procedures

Rapid and correct response to spills or exposures is crucial.

Personnel Exposure

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention.[\[11\]](#)[\[15\]](#)

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[7\]](#)[\[15\]](#)
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention.[\[7\]](#)[\[15\]](#)
- **Ingestion:** Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[15\]](#)

Spill Containment and Cleanup

- **Evacuate:** Alert personnel in the immediate area and evacuate if the spill is large.
- **Ventilate:** Ensure the fume hood is operating at maximum capacity.
- **Contain:** Cover the spill with an inert, non-combustible absorbent material such as sand, vermiculite, or commercial sorbent pads.[\[19\]](#) Do not use combustible materials like paper towels to absorb the bulk of the liquid.
- **Collect:** Using non-sparking tools, carefully scoop the absorbed material into a sealable, properly labeled waste container.
- **Decontaminate:** Clean the spill area with a suitable solvent (e.g., isopropanol or ethanol) followed by soap and water. All cleaning materials must be collected and placed in the hazardous waste container.
- **Dispose:** Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office.

Waste Disposal

All waste containing **1-Chloro-5-triethylsilyl-4-pentyne**, including empty containers, contaminated absorbents, and cleaning materials, must be treated as hazardous chemical waste. Containers should be sealed, clearly labeled, and disposed of in accordance with local, state, and federal regulations. Do not pour this chemical down the drain.[\[11\]](#)[\[14\]](#)

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